

# 1-Docosanol-d45 chemical properties and structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Docosanol-d45

Cat. No.: B12424369

[Get Quote](#)

An In-depth Technical Guide to **1-Docosanol-d45**: Chemical Properties and Structure

## Introduction

**1-Docosanol-d45** is the deuterium-labeled form of 1-Docosanol, a 22-carbon saturated fatty alcohol.<sup>[1]</sup> While 1-Docosanol (also known as behenyl alcohol) is utilized in cosmetics as an emollient, emulsifier, and thickener, its primary pharmacological role is as a topical antiviral agent for treating recurrent herpes simplex labialis (cold sores).<sup>[2][3][4]</sup> The deuterated variant, **1-Docosanol-d45**, serves as a crucial tool for researchers. Its stable heavy isotope composition makes it ideal for use as an internal standard in quantitative analyses by Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), or Liquid Chromatography-Mass Spectrometry (LC-MS), and as a tracer in drug development and metabolic studies.<sup>[1]</sup>

## Chemical and Physical Properties

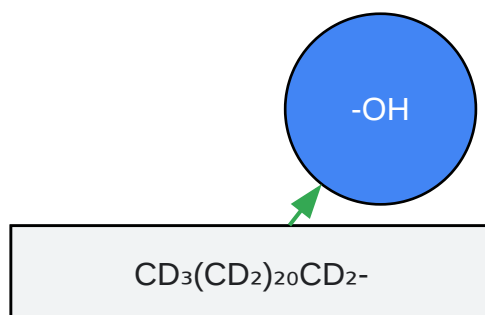
The physical and chemical properties of **1-Docosanol-d45** are summarized below. Data for the non-deuterated form are included for context where specific data for the deuterated analog is not available.

Property	Value	Reference
Molecular Formula	C <sub>22</sub> HD <sub>45</sub> O	[5]
Molecular Weight	371.9 g/mol	[6]
Monoisotopic Mass	371.637319654 Da	[6]
IUPAC Name	1,1,2,2,3,3,4,4,5,5,6,6,7,7,8,8,9,9,10,10,11,11,12,12,13,13,14,14,15,15,16,16,17,17,18,18,19,19,20,20,21,21,22,22,22-pentatetracontadeuteriodocosa n-1-ol	[6]
Synonyms	1-Docosanol-d45, Abreva-d45, Behenic-d45 Alcohol, Behenyl-d45 Alcohol	[5]
Physical Form	Waxy solid, pellets, or large crystals (in non-deuterated form)	[2][7]
Melting Point	65-72 °C (for 1-Docosanol)	[2]
Boiling Point	180 °C at 0.22 mmHg (for 1-Docosanol)	
Solubility	Insoluble in water; very soluble in ethanol and methanol; soluble in ether and chloroform.[2][7]	[2][7]
Topological Polar Surface Area	20.2 Å <sup>2</sup>	[6]
XLogP3	10.5	[6]

## Chemical Structure and Isotopic Labeling

**1-Docosanol-d45** is a long-chain, saturated fatty alcohol composed of a 22-carbon backbone. The "-d45" designation signifies that 45 of the hydrogen atoms on the carbon chain have been substituted with their heavy isotope, deuterium (<sup>2</sup>H or D). This extensive labeling results in a

significant mass shift compared to the parent compound, which is essential for its use as an internal standard in mass spectrometry-based assays. The single hydroxyl (-OH) group at the C-1 position defines it as a primary alcohol.

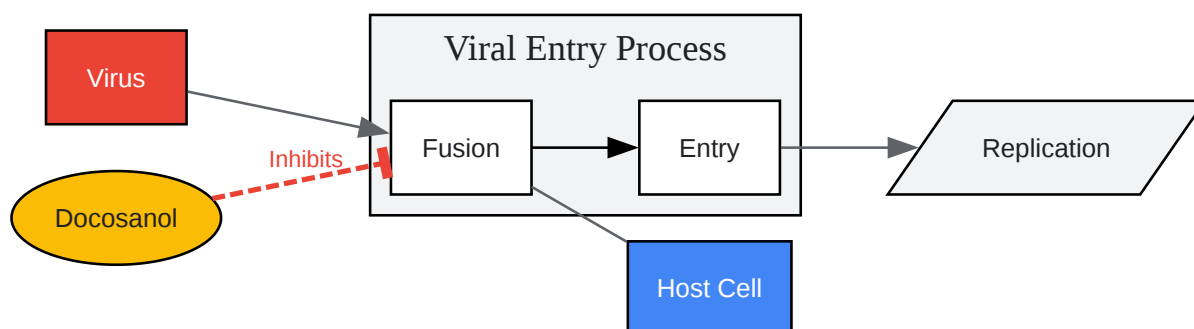


[Click to download full resolution via product page](#)

Caption: Simplified structure of **1-Docosanol-d45**.

## Mechanism of Action (Parent Compound)

The antiviral activity of 1-Docosanol is attributed to its unique mechanism of inhibiting viral entry into host cells.[4] Unlike many antiviral drugs that target viral enzymes, 1-Docosanol is thought to interact with the host cell membrane.[3][8] This interaction alters the cell surface phospholipids, thereby preventing the fusion of the lipid envelope of viruses, such as Herpes Simplex Virus (HSV), with the host cell's plasma membrane.[3][4] By blocking this critical fusion step, the virus is unable to enter the cell, effectively halting subsequent replication.[4][8][9]



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. 1-DOCOSANOL - Ataman Kimya [atamanchemicals.com]
- 3. 1-Docosanol - Wikipedia [en.wikipedia.org]
- 4. go.drugbank.com [go.drugbank.com]
- 5. 1-Docosanol-d45 | CymitQuimica [cymitquimica.com]
- 6. 1-Docosanol-d45 | C<sub>22</sub>H<sub>46</sub>O | CID 162641905 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. solubilityofthings.com [solubilityofthings.com]
- 8. Antiviral activity of 1-docosanol, an inhibitor of lipid-enveloped viruses including herpes simplex - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Antiviral activity of 1-docosanol, an inhibitor of lipid-enveloped viruses including herpes simplex - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [1-Docosanol-d45 chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12424369#1-docosanol-d45-chemical-properties-and-structure]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)